

Safeguarding Your Research: A Comprehensive Guide to Handling Z-Thr-OMe

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Compound of Interest

Compound Name: Z-Thr-OMe

Cat. No.: B15543206

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for the handling of **Z-Thr-OMe** (N-Carbobenzyloxy-L-threonine methyl ester), a key reagent in peptide synthesis. Adherence to these procedures will minimize risk and ensure compliant disposal of chemical waste.

Z-Thr-OMe is a white, solid, combustible substance utilized in peptide synthesis.^{[1][2]} While a specific Safety Data Sheet (SDS) is not readily available, data from closely related compounds and general laboratory safety protocols provide a robust framework for safe handling and disposal.

Personal Protective Equipment (PPE)

When handling **Z-Thr-OMe**, appropriate personal protective equipment is the first line of defense against potential exposure. The following table summarizes the recommended PPE.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or glasses	Protects eyes from dust particles and accidental splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact with the chemical.
Body Protection	Laboratory coat	Protects clothing and skin from contamination.
Respiratory	Not generally required under normal, well-ventilated conditions.	Use a NIOSH-approved respirator if dust is generated or ventilation is poor.

Chemical and Physical Properties

Understanding the properties of **Z-Thr-OMe** is crucial for safe handling and storage.

Property	Value
Appearance	White to off-white powder
Molecular Formula	C ₁₃ H ₁₇ NO ₅
Molecular Weight	267.28 g/mol
Melting Point	92-94 °C
Storage Temperature	-15°C
Solubility	Miscible in water
Storage Class	11 - Combustible Solids

Data sourced from multiple chemical suppliers.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **Z-Thr-OMe** and ensuring a safe laboratory environment.

Handling:

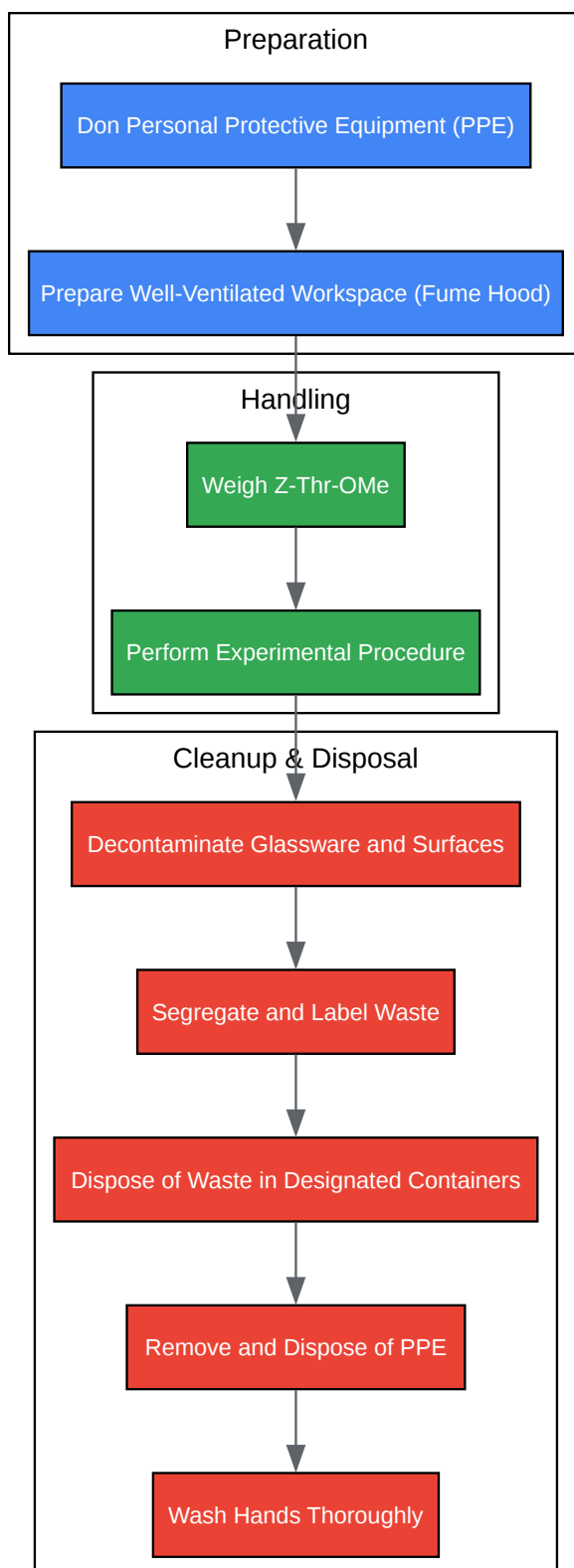
- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of any dust.
- Avoid direct contact with skin and eyes by consistently wearing the recommended PPE.
- Minimize dust generation during handling and weighing.

Storage:

- Store in a tightly sealed container in a cool, dry place. The recommended storage temperature is -15°C.[\[3\]](#)[\[4\]](#)
- Keep away from incompatible materials, such as strong oxidizing agents.

Operational Workflow for Handling Z-Thr-OMe

The following diagram outlines the standard operating procedure for working with **Z-Thr-OMe**, from initial preparation to final disposal.



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Caption: Standard Operating Procedure for Z-Thr-OMe

Disposal Plan

Proper disposal of **Z-Thr-OMe** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Solid Waste:

- Collect unused **Z-Thr-OMe** and any materials contaminated with the compound (e.g., weighing paper, contaminated gloves) in a dedicated, clearly labeled, and sealed container for non-halogenated solid chemical waste.
- Do not dispose of solid **Z-Thr-OMe** in general laboratory trash or down the drain.

Liquid Waste:

- If **Z-Thr-OMe** is dissolved in a solvent, the entire solution should be disposed of as chemical waste.
- Collect the liquid waste in a sealed, properly labeled container designated for non-halogenated organic waste.

Empty Containers:

- Empty containers that held **Z-Thr-OMe** should be treated as hazardous waste, as they may contain residual chemicals.
- Rinse the container three times with a suitable solvent. Collect the rinsate as chemical waste.
- After rinsing, the container can be disposed of according to your institution's guidelines for clean glassware or plastic.

All chemical waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company. Always follow local, state, and federal regulations for hazardous waste disposal.

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